

An In-depth Technical Guide: 4-Nitrobenzaldehyde Safety, Handling, and MSDS

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Compound of Interest

Compound Name: 4-Nitrobenzaldehyde

Cat. No.: B150856

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This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **4-Nitrobenzaldehyde** (CAS No. 555-16-8). It is intended for researchers, scientists, and professionals in drug development and other laboratory settings who work with this chemical compound. The information compiled herein is sourced from multiple safety data sheets and chemical databases to ensure a thorough overview of potential hazards and safe operating procedures.

Hazard Identification and Classification

4-Nitrobenzaldehyde is classified as a hazardous substance and requires careful handling.^[1] The primary hazards are associated with irritation and sensitization. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Table 1: GHS Hazard Classification for **4-Nitrobenzaldehyde**

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation[2][3][4][5]
Skin Sensitization	1 / 1A	H317: May cause an allergic skin reaction
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

| Hazardous to the Aquatic Environment (Chronic) | 3 | H412: Harmful to aquatic life with long lasting effects |

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning

Physical and Chemical Properties

4-Nitrobenzaldehyde is a yellow crystalline solid under standard conditions. It is important to be aware of its physical properties to ensure proper handling and storage.

Table 2: Physical and Chemical Properties of **4-Nitrobenzaldehyde**

Property	Value
CAS Number	555-16-8
Molecular Formula	C ₇ H ₅ NO ₃
Molecular Weight	151.12 g/mol
Appearance	Yellow crystalline powder
Odor	Odorless
Melting Point	103-106 °C
Vapor Pressure	0.00118 mmHg at 25°C
Solubility	Soluble in ethanol, benzene, and glacial acetic acid; slightly soluble in water and ether.

| Stability | Stable under normal temperatures and pressures. |

Toxicological Information

Exposure to **4-Nitrobenzaldehyde** can cause adverse health effects. The primary routes of exposure are inhalation, skin contact, and eye contact. It is an irritant and a skin sensitizer. Ingestion of significant amounts may be harmful, and animal studies indicate that it can lead to symptoms such as cyanosis and somnolence (general depressed activity). The substance and its metabolites may bind to hemoglobin, inhibiting the normal uptake of oxygen, a condition known as methemoglobinemia.

Note: The following toxicological data is derived from animal studies. The detailed experimental protocols for these studies are not provided in the source documents.

Table 3: Acute Toxicity Data for **4-Nitrobenzaldehyde**

Test	Species	Value
LD50 Oral	Rat	4,700 mg/kg
LD50 Dermal	Rat	16,000 mg/kg

| LD50 Intraperitoneal | Rat | 545 mg/kg |

Handling and Storage Procedures

Safe Handling:

- **Engineering Controls:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize exposure. An eyewash station and safety shower must be readily accessible.
- **Personal Contact:** Avoid all personal contact, including inhalation of dust and contact with skin and eyes.
- **Hygiene:** Practice good industrial hygiene. Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in laboratory areas. Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse.

Storage:

- **Conditions:** Store in a cool, dry, and well-ventilated place. Keep containers tightly closed when not in use. It is recommended to store below +30°C.
- **Containers:** Store in the original, clearly labeled container. Suitable containers include glass, polyethylene, or polypropylene.
- **Incompatibilities:** Keep away from strong bases, strong acids, oxidizing agents, and reducing agents. Avoid exposure to air, direct sunlight, high temperatures, and moisture, as these can lead to decomposition.

Exposure Controls and Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **4-Nitrobenzaldehyde**, the use of appropriate personal protective equipment is mandatory.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection	Equipment	Specifications
Eye/Face	Safety glasses with side-shields or chemical goggles.	Must be worn at all times in the laboratory. A face shield is recommended if there is a risk of splashing or dust generation.
Hand	Chemical-resistant gloves.	Nitrile, neoprene, or butyl rubber gloves are suitable. Gloves must be inspected before use and replaced if damaged.
Body	Laboratory coat or chemical-resistant apron.	Should be fully buttoned. A complete suit protecting against chemicals may be necessary depending on the scale of work.

| Respiratory | NIOSH-approved respirator. | A dust mask (e.g., N95) or a respirator with a particulate filter is required if dust is generated or if ventilation is inadequate. |

First Aid and Emergency Procedures

In the event of exposure or an emergency, immediate and appropriate action is critical. Always have the Safety Data Sheet available to show to medical personnel.

First Aid Measures:

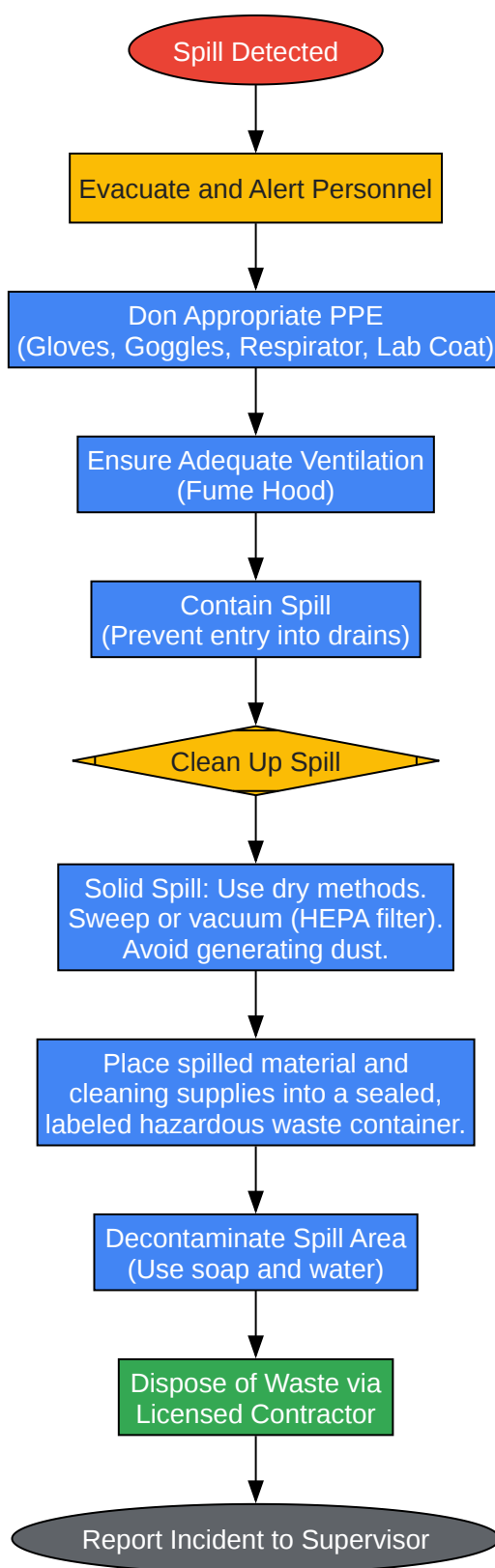
- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If skin irritation or a rash occurs, seek medical advice.

- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation. Remove contact lenses if present and easy to do. If eye irritation persists, consult a physician.
- **Ingestion:** Rinse the mouth with water. Never give anything by mouth to an unconscious person. Do NOT induce vomiting. Seek medical attention.

Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use dry chemical powder, alcohol-resistant foam, carbon dioxide (CO₂), or water spray.
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream or extinguishing media containing water.
- **Hazardous Combustion Products:** Fire may produce toxic fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).
- **Protective Equipment:** Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

Accidental Release Measures: In case of a spill, follow a systematic procedure to ensure safety and minimize environmental contamination. The workflow below outlines the necessary steps.



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Caption: Workflow for handling an accidental spill of **4-Nitrobenzaldehyde**.

Disposal Considerations

All waste containing **4-Nitrobenzaldehyde** must be treated as hazardous waste.

- Disposal: Do not allow the material to enter drains or water sources. Disposal should be handled by a licensed professional waste disposal service. The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.
- Packaging: Dispose of contaminated packaging as unused product.

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before working with **4-Nitrobenzaldehyde** and ensure compliance with all institutional and regulatory safety protocols.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. lobachemie.com [lobachemie.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 5. carloth.com [carloth.com]
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